Technical Deep Dive: 1H NMR Characterization of N-(2-chlorophenyl)formamide

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Compound of Interest

Compound Name:	*Formamide, N-(2-chlorophenyl)-*
CAS No.:	*2596-93-2*
Cat. No.:	*B1595100*

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Executive Summary & Structural Challenge

N-(2-chlorophenyl)formamide (CAS: 2596-93-2) presents a distinct analytical challenge compared to its para-substituted or unsubstituted analogues: Rotameric Heterogeneity.

In solution, formanilides exist in equilibrium between cis (

) and trans (

) conformers around the C-N amide bond. While typical formanilides heavily favor the trans isomer (sterically less hindered), the introduction of a Chlorine atom at the ortho position (C2) creates a "Steric Gate," significantly perturbing this equilibrium.

Key Analytical Insight:

- The Ortho-Effect: The bulky 2-Cl atom destabilizes the planar geometry required for conjugation. This leads to a distinct splitting of the formyl proton (-CHO) and amide proton (-NH) signals, often resulting in a spectrum that appears to contain "impurities" (minor rotamer peaks) to the untrained eye.

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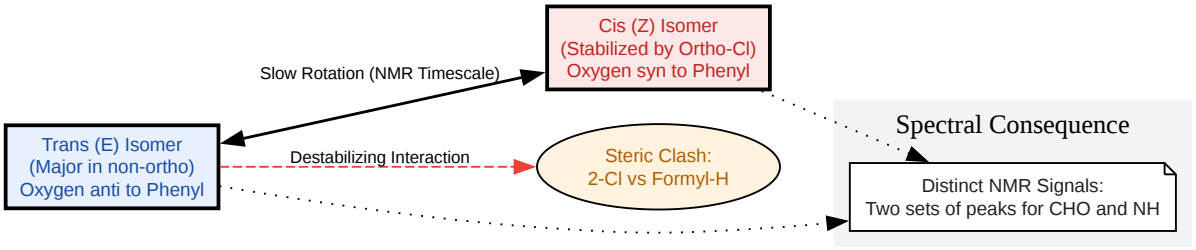
- Diagnostic Signal: The formyl proton (

  8.3–8.9 ppm) is the primary handle for calculating the rotameric ratio (

).

Mechanistic Visualization: The Rotamer Equilibrium

The following diagram illustrates the dynamic equilibrium and the specific steric clash driving the spectral features.



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Figure 1: Rotameric equilibrium of N-(2-chlorophenyl)formamide. The ortho-chlorine atom introduces steric strain that alters the thermodynamic ratio of cis/trans isomers compared to unsubstituted formanilides.

Comparative Spectral Analysis

To validate the identity of N-(2-chlorophenyl)formamide, it is essential to compare its shift values against "Control" molecules: the unsubstituted parent and the regioisomer (4-Cl).

Table 1: Chemical Shift Comparison (DMSO- , 400-600 MHz)

Note: Values are approximate ranges based on solvent-dependent literature data.

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Feature	N-Phenylformamide **(Reference)**	N-(4-Chlorophenyl)formamide **(Electronic Control)**	N-(2-Chlorophenyl)formamide **(Target Product)**
Formyl (-CHO)	8.30 (s) / 8.70 (d)	8.35 (s) / 8.66 (d)	8.40 (s) / 8.85 (d)
Amide (-NH)	10.20 (br s)	10.35 (br s)	9.80 – 10.50 (br s)
Rotamer Ratio	~80:20 (Trans:Cis)	~70:30 (Trans:Cis)	~60:40 to 40:60 (Highly Variable)
Aromatic Region	Multiplet (7.1 - 7.6 ppm)	AA'BB' System (Symm.)[1]	Complex ABCD System
Key Differentiator	Simple aromatic region	Clean doublets in aromatic	Deshielded doublet at ~7.5 ppm (H-3)

Analysis of Differences:

- Downfield Shift: The 2-Cl atom is electron-withdrawing (inductive effect, -I), causing a downfield shift of the amide proton compared to the phenyl parent.
- Rotamer Population: Unlike the 4-Cl analogue, which maintains a high trans preference, the 2-Cl target often shows a near 1:1 or inverted ratio due to the "Ortho-Inversion" effect, where the cis form becomes energetically competitive to avoid the Cl...H(formyl) clash.

Detailed Spectral Assignment (Target Molecule)

When analyzing the spectrum of N-(2-chlorophenyl)formamide, look for these specific diagnostic signals.

A. The Formyl Proton (The "Fingerprint")

- Region: 8.3 – 9.0 ppm.
- Appearance: You will likely see two signals.[2]

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- Major Signal: Often a doublet (

  Hz) or broad singlet.
- Minor Signal: A distinct singlet/doublet shifted by ~0.3–0.5 ppm.

- Validation Check: Integration of these two peaks must sum to 1H. If the ratio changes with temperature (e.g., coalescence at >80°C), the product is pure and exhibiting rotamerism.

B. The Amide Proton (-NH)

- Region: 9.5 – 10.5 ppm (in DMSO-

).
- Appearance: Broad singlet.
- Exchange: This peak will disappear upon addition of

  .[3]
- Coupling: Often shows coupling to the formyl proton in the cis isomer (larger

  value) vs the trans isomer.

C. The Aromatic Region (4H)

- H-3 (Ortho to Cl): A doublet (

  Hz) appearing most downfield (~7.4–7.6 ppm) due to the deshielding effect of the Chlorine.
- H-6 (Ortho to N): Significant shift changes depending on the rotamer (proximity to Carbonyl Oxygen vs NH).
- H-4, H-5: Multiplets in the 7.1–7.3 ppm range.

Experimental Protocol: Ensuring High-Resolution Data

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The broadness of amide signals can obscure the rotameric splitting. Follow this protocol to sharpen the spectrum.

Protocol: "Dry-Solvent" NMR Preparation

Objective: Minimize proton exchange to resolve NH-CHO coupling constants.

- Solvent Selection: Use DMSO-

  (99.9% D) over

  .

  - Reasoning: DMSO is a hydrogen-bond acceptor. It "locks" the amide proton in place, slowing down chemical exchange and sharpening the peak.

    often leads to broad, undefined lumps for amides.

- Sample Mass: Weigh 10–15 mg of N-(2-chlorophenyl)formamide.

  - Reasoning: High concentrations can induce intermolecular H-bonding aggregates (dimers), complicating the chemical shifts.

- Drying Step (Critical):

  - Add molecular sieves (4Å) to the DMSO-

    ampoule 24 hours prior to use.

  - Why? Even trace water promotes catalytic exchange of the NH proton, collapsing the doublet coupling on the Formyl proton into a singlet.

- Acquisition Parameters:

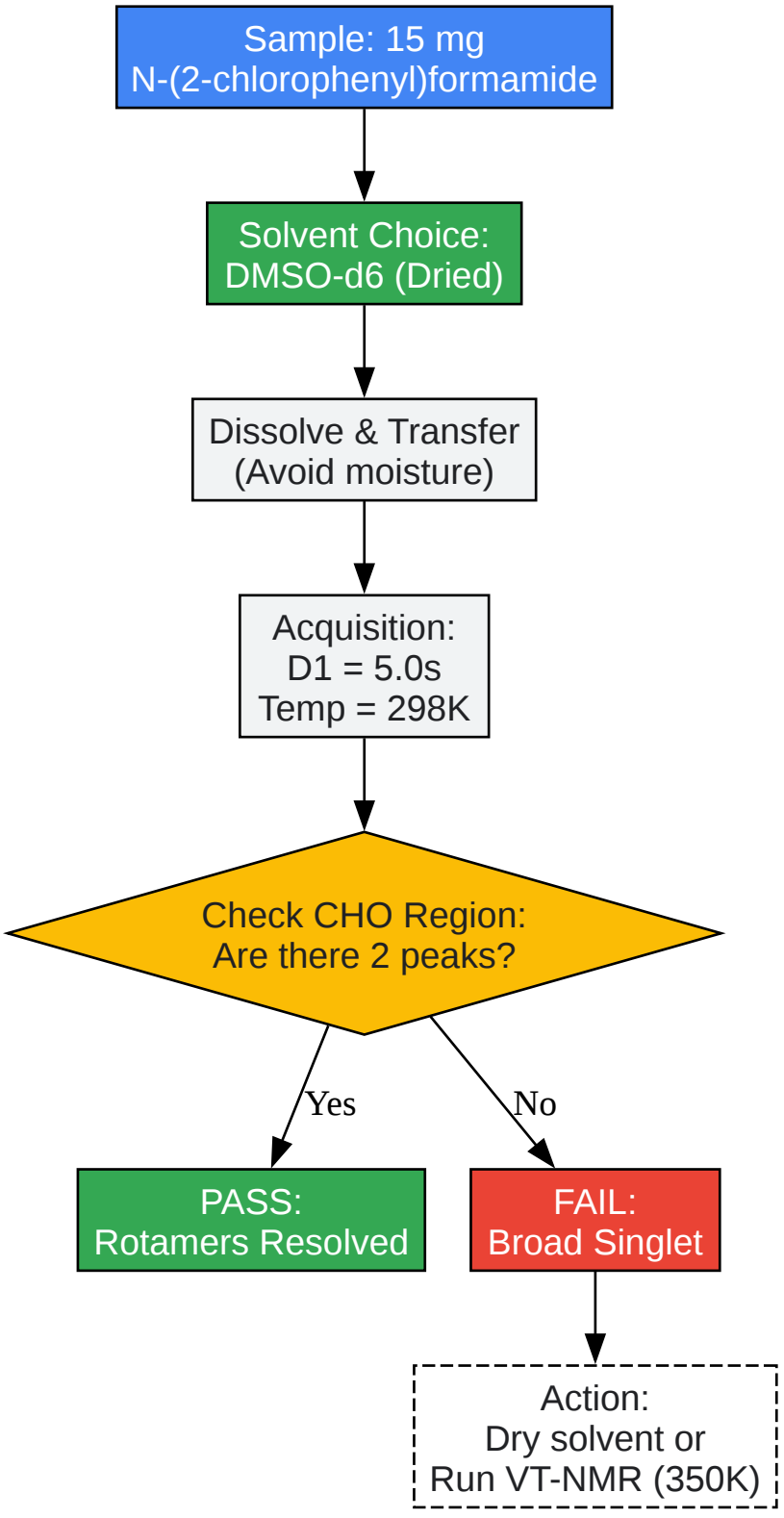
  - Relaxation Delay (D1): Set to 2.0 – 5.0 seconds. Formyl protons have long

    relaxation times; a short delay will under-integrate this key diagnostic peak.

  - Scans: 16–32 scans are sufficient.

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Workflow Diagram



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Figure 2: Decision tree for optimizing 1H NMR acquisition of formanilides.

References

- Rotamerism in Formanilides: Bourn, A. J. R., et al. "Conformations and relative stabilities of the cis and trans isomers in a series of isolated n-phenylamides." Journal of Physical Chemistry.
- Solvent Effects (DMSO vs CDCl3): Abraham, R. J., et al. "1H chemical shifts in NMR: Part 23, the effect of dimethyl sulphoxide versus chloroform solvent."[4] Magnetic Resonance in Chemistry, 2006.[4]
- Ortho-Effect in NMR: Siddall, T. H., et al. "Proton Magnetic Resonance Studies of Amides." Journal of Physical Chemistry A. (Contextual grounding for steric shifts).
- Synthesis & Characterization: "Synthesis and NMR characterization of N-formyl-o-toluidine (Analogue)." Beilstein Journal of Organic Chemistry.

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- 1. Page loading... [guidechem.com]
- 2. m.youtube.com [m.youtube.com]
- 3. exact-sciences.m.tau.ac.il [exact-sciences.m.tau.ac.il]
- 4. 1H chemical shifts in NMR: Part 23, the effect of dimethyl sulphoxide versus chloroform solvent on 1H chemical shifts - PubMed [pubmed.ncbi.nlm.nih.gov]
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